

Personal protective equipment for handling 2,3-dihydro-5-benzofuranacetic acid

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Compound of Interest

Compound Name: 2,3-dihydro-5-benzofuranacetic acid

Cat. No.: B195077

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Essential Safety and Handling Guide for 2,3-dihydro-5-benzofuranacetic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **2,3-dihydro-5-benzofuranacetic acid**, ensuring the safety of laboratory personnel and compliance with regulations.

Hazard Summary

2,3-dihydro-5-benzofuranacetic acid is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause serious eye damage and skin and respiratory irritation[1].

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,3-dihydro-5-benzofuranacetic acid** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and dust, preventing serious eye damage[1].
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing.	To prevent skin contact, which can be harmful and cause irritation[1].
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a dust respirator or a particle dust respirator, potentially with an absorption cartridge, should be used.	To prevent inhalation, which is harmful and can cause respiratory irritation[1].

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical for the safe handling of this compound.

- Preparation:
 - Ensure a well-ventilated area, preferably a chemical fume hood.
 - Confirm that an eyewash station and safety shower are readily accessible.
 - Put on all required personal protective equipment as detailed in the table above.
- Handling:
 - Avoid all personal contact with the substance[1].
 - Do not eat, drink, or smoke in the handling area[1].
 - Avoid generating dust. Use dry clean-up procedures if any material is spilled[1].

- Keep the container tightly sealed when not in use[1].
- Avoid physical damage to the container[1].
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling[1].
 - Launder work clothes separately[1].
 - Store the chemical in its original, labeled container in a locked, well-ventilated place[1].

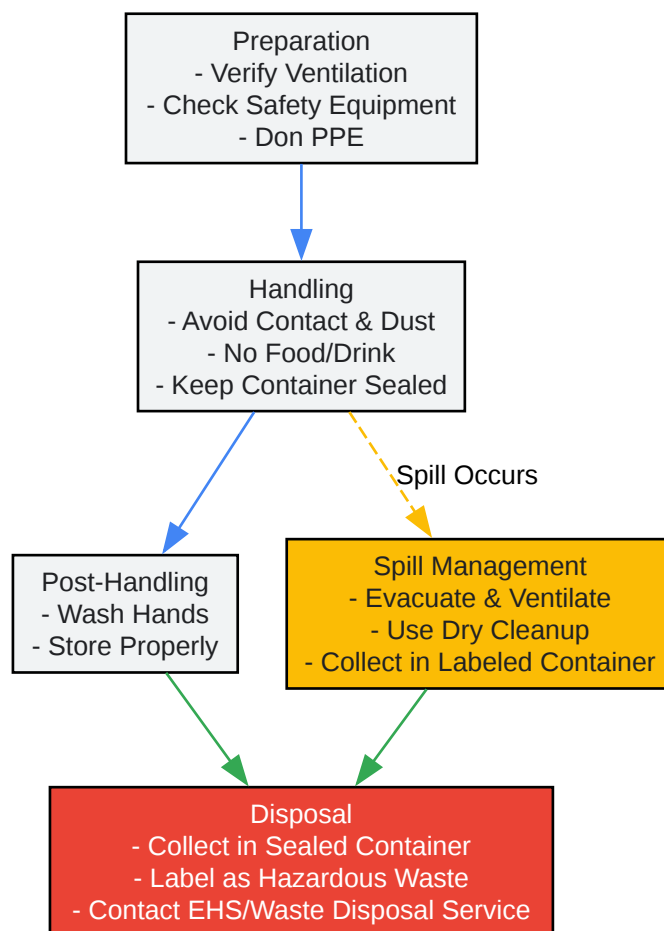
Disposal Plan

Proper disposal of **2,3-dihydro-5-benzofuranacetic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect residues and place them in labeled, sealable plastic bags or other suitable containers for disposal[1].
- Disposal Route:
 - Dispose of the chemical waste through an authorized hazardous or special waste collection point[1].
 - Consult your institution's Environmental Health & Safety (EHS) department or a licensed waste disposal company for specific procedures.
 - Residue may be buried in an authorized landfill. However, always follow local, state, and federal regulations[1].
- Container Disposal:
 - Recycle containers if possible, or dispose of them in an authorized landfill as per local regulations[1].

Experimental Workflow for Safe Handling

The following diagram outlines the logical flow for safely managing **2,3-dihydro-5-benzofuranacetic acid** in a laboratory setting.



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Caption: Workflow for safe handling of **2,3-dihydro-5-benzofuranacetic acid**.

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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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